Application Notes & Protocols: A Scientific Review of Calcium Arsenate in Wood Preservation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Calcium arsenate*
CAS No.:	*10103-62-5*
Cat. No.:	*B154242*

Get Quote

A.N. 2026.1.CA-WP

Disclaimer:This document is intended for academic, research, and historical purposes only. **Calcium arsenate** and related arsenical compounds are highly toxic, carcinogenic, and environmentally persistent.[1][2][3] Their use in wood preservation is largely banned or severely restricted in most countries.[2][4] This guide does not endorse or provide instructions for the current use of **calcium arsenate**. Instead, it serves as a technical resource for understanding historically treated materials, evaluating environmental contamination, and ensuring the safe handling of legacy wood products.

Executive Summary

Calcium arsenate was historically used as a component in wood preservatives, valued for its efficacy as an insecticide. However, due to its high mammalian toxicity, classification as a known human carcinogen, and significant environmental risks, its application in wood preservation has been discontinued.[2][3][5] Modern research focuses not on its application, but on the remediation of contaminated sites and the safe handling and disposal of wood

© 2026 BenchChem. All rights reserved.

treated with arsenical compounds. This document provides a detailed overview of the historical context, mechanism of action, associated toxicological hazards, and modern protocols for the safe analysis of materials potentially treated with **calcium arsenate** or other arsenical preservatives like chromated copper arsenate (CCA).

Historical Context and Properties

Emergence of Arsenical Wood Preservatives

The use of arsenical compounds for wood preservation became widespread in the mid-20th century.[6][7] These water-borne preservatives, most notably Chromated Copper Arsenate (CCA), were effective in protecting wood from decay fungi and insect attack, particularly termites.[8][9] **Calcium arsenate** itself was more commonly used as an agricultural insecticide and herbicide but shares the toxic, biocidal properties of the arsenic compounds used in wood treatment.[3][5] The primary arsenical compound in the widely used CCA formulation is arsenic pentoxide.[9]

Chemical Properties

- Formula: $Ca_3(AsO_4)_2$
- Appearance: White amorphous powder[10]
- Solubility: Slightly soluble in water, soluble in dilute acids[5]
- Mechanism of Action: Arsenic acts as a metabolic inhibitor, disrupting cellular energy production in a wide range of organisms, including insects and fungi.[8][9] In the context of CCA, the copper component is the primary fungicide, arsenic is the main insecticide, and chromium acts as a fixative to bind the chemicals to the wood's cellulose and lignin.[8][9]

Historical Application Protocols (For Identification & Research)

Warning: The following descriptions are for historical and analytical reference only. These procedures involve extremely hazardous materials and should not be replicated.

© 2026 BenchChem. All rights reserved.

Historically, arsenical preservatives were impregnated into wood using a pressure-treatment process in industrial facilities.

- Preparation: Wood stock (e.g., southern pine) was loaded into a large, sealed pressure vessel called a retort.
- Vacuum: A vacuum was applied to the retort to remove air from the wood's cellular structure.
- Preservative Introduction: The water-borne arsenical solution (e.g., CCA) was flooded into the retort.
- Pressurization: The vessel was pressurized, forcing the preservative deep into the wood.
- Fixation: The treated wood was then left for a period to allow the chemical components to "fix" within the wood structure, rendering them more resistant to leaching.[9]

Wood treated in this manner often has a characteristic greenish tint.[9]

Toxicology, Environmental Fate, and Regulatory Status

Human Health Risks

Inorganic arsenic is a confirmed human carcinogen (Group A) as classified by the U.S. Environmental Protection Agency (EPA).[8][11] Chronic exposure is linked to an increased risk of lung, bladder, skin, kidney, and liver cancers.[8][11][12]

- Exposure Routes: The primary risks from arsenic-treated wood are inhalation of sawdust during cutting or sanding and ingestion from hand-to-mouth contact after touching the wood's surface.[11][12]
- Occupational Hazards: Workers in wood treatment facilities faced the highest risks of exposure.[13][14] The Occupational Safety and Health Administration (OSHA) has set a very low permissible exposure limit for **calcium arsenate** at 0.01 mg/m³ over an eight-hour average.[2]

© 2026 BenchChem. All rights reserved.

- Public Health Concerns: Concerns over children's exposure to arsenic from playground equipment and decks made with CCA-treated wood were a major driver for regulatory action.[11][15]

Environmental Contamination

Arsenic can leach from treated wood into the surrounding soil and water.[8][12] This leaching can contaminate groundwater and create hazardous soil conditions, posing a risk to people, pets, and the local ecosystem.[11][16] The burning of arsenic-treated wood is particularly dangerous as it releases toxic arsenic compounds into the smoke and ash.[12][17][18][19]

Regulatory Status

Due to the significant health and environmental risks, the use of arsenical preservatives has been drastically curtailed.

- United States: In 2003, responding to public health concerns, CCA manufacturers voluntarily agreed with the EPA to cease treating wood for most residential uses, such as decks, picnic tables, and playground equipment, effective December 31, 2003.[13][14][15] Industrial uses, such as for utility poles and marine pilings, are still permitted under "restricted use" classifications, requiring handling by certified applicators.[13][14]

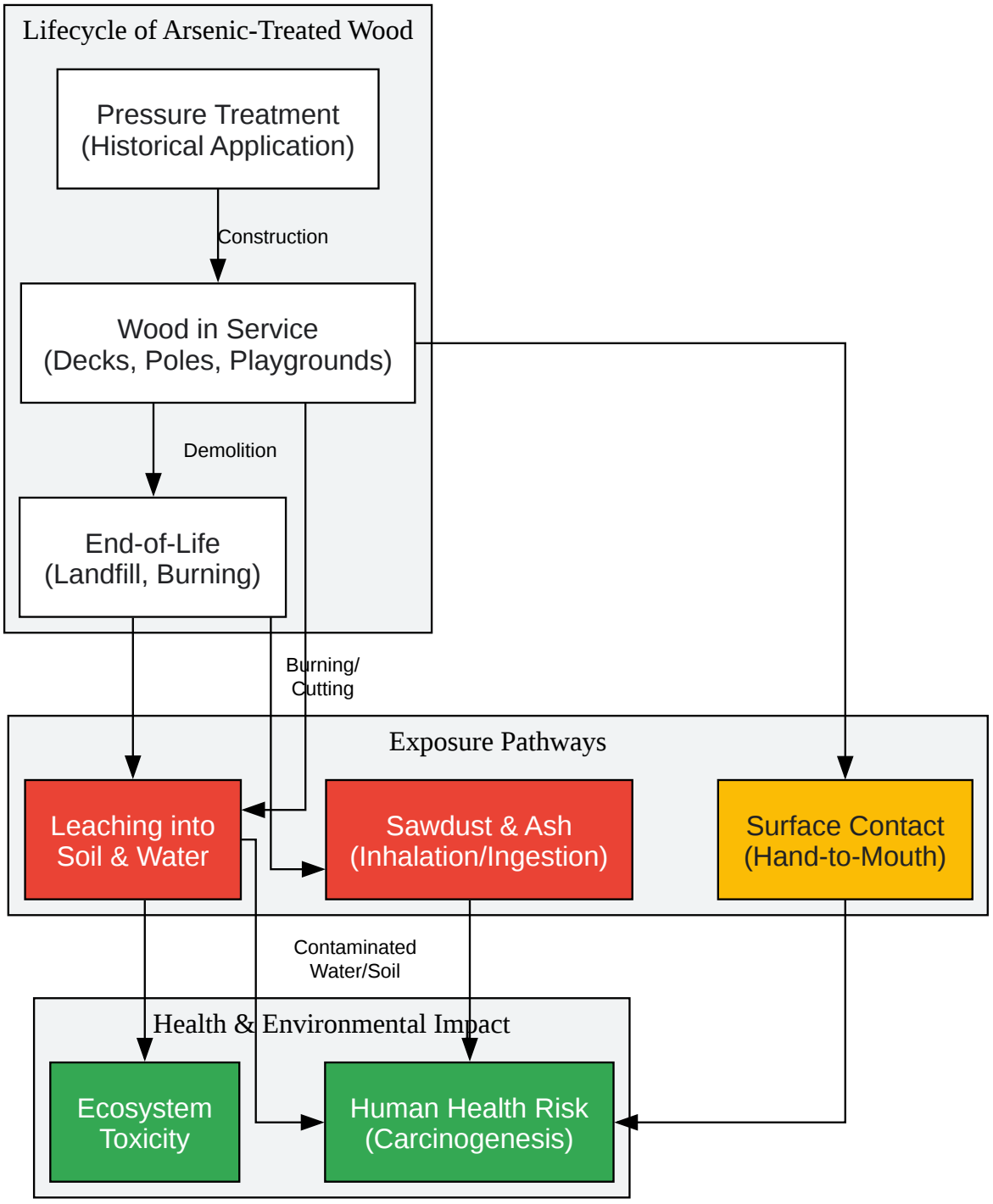
- United Kingdom: The use of **calcium arsenate** is banned.[2] All wood preserving products containing arsenic and chromium were banned from sale as of September 1, 2006.[4]

Visualization of Risk and Alternatives

Logical Flow: From Application to Environmental Risk

The following diagram illustrates the pathway from the historical application of arsenical wood preservatives to the resulting environmental and health risks.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Risk pathway from treated wood to potential health and environmental impacts.

Comparative Data: Arsenical Preservatives vs. Modern Alternatives

Modern wood preservation has shifted to copper-based formulations that do not contain arsenic or chromium.

Feature	Chromated Copper Arsenate (CCA)	Alkaline Copper Quaternary (ACQ)	Copper Azole (CA)
Primary Biocides	Copper, Arsenic, Chromium	Copper, Quaternary Ammonium Compound	Copper, Azole Fungicides
Primary Function	Fungicide & Insecticide	Fungicide & Insecticide	Fungicide & Insecticide
Arsenic Content	High (e.g., 22-34%)[8][15]	None	None
Human Carcinogen	Yes (Arsenic)[11]	No EPA listed carcinogens[20]	No
Regulatory Status	Heavily restricted for residential use[13][14]	Approved for residential use[21]	Approved for residential use[21]
Corrosivity	Standard	More corrosive to some fasteners	More corrosive to some fasteners

Protocols for Safe Handling and Analysis of Historically Treated Wood

Researchers and professionals may encounter wood treated with arsenicals during demolition, renovation, or environmental site assessments. Adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE)

- Respiratory Protection: When cutting, sanding, or drilling, use a NIOSH-approved respirator with a P100 filter.[17][22]

© 2026 BenchChem. All rights reserved.

- Eye Protection: Wear safety goggles to protect against flying particles.[17][22]
- Skin Protection: Wear gloves and long sleeves to minimize skin contact.[17] Wash hands and any exposed skin thoroughly after handling and before eating or drinking.[17][18]

On-Site Work Practices

- Work Area: Whenever possible, perform cutting and drilling outdoors.[19][22] Use a drop cloth to collect all sawdust and debris.
- Waste Collection: All sawdust and construction debris must be collected and disposed of properly.[17]
- Disposal: Do not burn treated wood.[12][17][18] Disposal should be in accordance with local and national regulations, which may classify it as hazardous waste.[13][23] For household quantities, ordinary trash collection may be permitted, but checking with local authorities is essential.[17][18] Do not use for mulch or compost.[17][23]

Protocol for Sample Analysis (e.g., X-Ray Fluorescence)

This protocol outlines a non-destructive method for identifying the presence of arsenic, chromium, and copper in wood samples.

- Objective: To screen wood samples for the elemental signatures of CCA treatment.
- Instrumentation: Portable X-Ray Fluorescence (pXRF) Analyzer.
- Sample Preparation:
  - Ensure the wood surface is clean and free of dirt or paint that could interfere with the reading.
  - No physical destruction of the sample is necessary.
- Analysis Procedure:
  - Calibrate the pXRF instrument according to the manufacturer's specifications.

© 2026 BenchChem. All rights reserved.

- Place the pXRF analyzer's measurement window firmly against the wood surface.
- Initiate the measurement. A typical analysis time is 30-60 seconds.
- Record the concentrations (in ppm or %) of Arsenic (As), Chromium (Cr), and Copper (Cu).

- Interpretation:
  - The presence of all three elements—Arsenic, Chromium, and Copper—at significant levels is a strong indicator of CCA treatment.
  - Compare results to baseline readings from untreated wood of the same species if available.

- Safety: Even for non-destructive testing, always handle suspect wood with appropriate PPE as described in section 6.1.

Conclusion

While **calcium arsenate** and related compounds were once effective wood preservatives, their severe toxicity and environmental persistence have led to their replacement by safer alternatives. The focus for the scientific community has rightly shifted from application to mitigation. Understanding the history, risks, and proper handling of legacy arsenic-treated wood is critical for protecting human health and the environment.

References

- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). Toxicological Profile for Arsenic. U.S. Department of Health and Human Services. [Link]
- Lebow, S. T. (2004). Alternatives to chromated copper arsenate for residential construction. U.S. Department of Agriculture, Forest Service, Forest Products Laboratory. [Link]
- National Technical Reports Library (NTIS). (1989). Toxicological Profile for Arsenic. [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). TOXICOLOGICAL PROFILE FOR ARSENIC. [Link]

© 2026 BenchChem. All rights reserved.

- Wikipedia. (n.d.). **Calcium arsenate**. [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). ATSDR Arsenic Tox Profile. [Link]
- U.S. Environmental Protection Agency (EPA). (n.d.). Chromated Arsenicals (CCA). [Link]
- National Center for Healthy Housing (NCHH). (n.d.). Arsenic-Treated Wood. [Link]
- U.S. Environmental Protection Agency (EPA). (n.d.). Overview of Wood Preservative Chemicals. [Link]
- Pesticide Action Network North America (PANNA). (2002). Arsenic Wood Preservative Phased Out in U.S.. [Link]
- CSIRO. (n.d.). The facts about CCA-treated timber. [Link]
- National Center for Biotechnology Information (NCBI). (2007). TOXICOLOGICAL PROFILE FOR ARSENIC. [Link]
- Koppers Performance Chemicals. (n.d.). Arsenical Pressure-Treated Wood Consumer Safety Information. [Link]
- Center for Health, Environment & Justice. (n.d.). Protect Our Children: Buy Safer Alternatives to Arsenic-Treated Wood for our Yards and Playgrounds. [Link]
- Vermont Department of Health. (2024). Arsenic. [Link]
- Conrad Forest Products. (n.d.). Wood Pressure-Treated with Inorganic Arsenical Preservative Consumer Safety Information Sheet. [Link]
- HealthyWA. (n.d.). Stay safe around copper chrome arsenate treated wood. [Link]
- Santos, A. C., et al. (2021). Environmental and Health Hazards of Chromated Copper Arsenate-Treated Wood: A Review. PubMed Central. [Link]
- NetRegs. (n.d.). Wood preservatives. [Link]

© 2026 BenchChem. All rights reserved.

- Oreate AI Blog. (2026). Good Wood Preservatives for Timber. [Link]
- National Pesticide Information Center. (2025). Specific Wood Preservatives and Components. [Link]
- U.S. Environmental Protection Agency (EPA). (n.d.). Memorandum on Wood Mulch Derived from Waste Lumber Preserved with Chromated Copper Arsenate (CCA). [Link]
- Jermer, J., & Johansson, I. (n.d.). MOVING FROM CCA TO ALTERNATIVE WOOD PRESERVATIVES – THE SWEDISH SCENE. [Link]
- ResearchGate. (n.d.). Hazardous effect of chemical wood preservatives on environmental conditions, ecological biodiversity and human being and its alternatives through different botanicals: A Review. [Link]
- California Department of Public Health (CDPH). (n.d.). Wood Preservatives Containing Arsenic and Chromates. [Link]
- Wikipedia. (n.d.). Chromated copper arsenate. [Link]
- New Jersey Department of Health. (n.d.). Hazard Summary: Calcium Arsenite. [Link]
- U.S. Environmental Protection Agency (EPA). (n.d.). Pesticide Fact Sheet: **Calcium Arsenate**. [Link]
- University of Hertfordshire. (2025). **Calcium arsenate**. [Link]
- ResearchGate. (2025). Carcinogenic risk of chromium, copper and arsenic in CCA-treated wood. [Link]
- National Pesticide Information Center. (2025). What are the risks of CCA-treated wood?. [Link]
- Scientific Research Publishing (Scirp.org). (2020). Water-Borne Wood Preservation and End-of-Life Removal History and Projection. [Link]
- Singh, T., & Page, D. (2016). CCA treated wood, Will it last 100 years?. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Canadian Wood Council. (n.d.). CCA as an Industrial Preservative. [Link]
- U.S. Department of Agriculture, Forest Service. (n.d.). Fungal degradation of wood treated with metal-based preservatives: 2. Redox states of chromium. [Link]
- Lifewood. (n.d.). FAQ's. [Link]
- Australian Pesticides and Veterinary Medicines Authority (APVMA). (n.d.). Arsenic timber treatments chemical review. [Link]
- NSW Environment Protection Authority (EPA). (n.d.). Copper chrome arsenate treated timber. [Link]
- EveryCRSReport.com. (2005). Arsenic-Treated Wood: Background and Overview. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Arsenic | Toxicological Profile | ATSDR [wwwn.cdc.gov]
- 2. Calcium arsenate - Wikipedia [en.wikipedia.org]
- 3. Calcium arsenate [sitem.herts.ac.uk]
- 4. Wood preservatives | NetRegs | Environmental guidance for your business in Northern Ireland & Scotland [netregs.org.uk]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 6. scirp.org [scirp.org]
- 7. woodpreservation.ca [woodpreservation.ca]
- 8. Environmental and Health Hazards of Chromated Copper Arsenate-Treated Wood: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Chromated copper arsenate - Wikipedia [en.wikipedia.org]
- 10. nj.gov [nj.gov]

- 11. Arsenic-Treated Wood | NCHH [nchh.org]
- 12. What are the risks of CCA-treated wood? [npic.orst.edu]
- 13. epa.gov [epa.gov]
- 14. epa.gov [epa.gov]
- 15. panna.org [panna.org]
- 16. environmentandecology.com [environmentandecology.com]
- 17. kopperspc.com [kopperspc.com]
- 18. healthvermont.gov [healthvermont.gov]
- 19. Stay safe around copper chrome arsenate treated wood [healthywa.wa.gov.au]
- 20. noccawood.ca [noccawood.ca]
- 21. Specific Wood Preservatives and Components [npic.orst.edu]
- 22. Wood Pressure-Treated with Inorganic Arsenical Preservative Consumer Safety Information Sheet | Conrad Forest Products [conradfp.com]
- 23. rcrapublic.epa.gov [rcrapublic.epa.gov]

- To cite this document: BenchChem. [Application Notes & Protocols: A Scientific Review of Calcium Arsenate in Wood Preservation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154242/docs#application-notes-protocols-a-scientific-review-of-calcium-arsenate-in-wood-preservation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.